

# Proper Disposal Procedures: 2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol

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## Compound of Interest

Compound Name: 2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol

CAS No.: 1248944-33-3

Cat. No.: B3225432

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## Executive Summary: Critical Safety Directive

STOP AND READ: **2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol** contains a nitropyrazole moiety, a functional group class frequently utilized in high-energy density materials (explosives) and propellants. While the cyclohexanol ring adds steric bulk and may reduce sensitivity compared to parent nitropyrazoles, this compound must be classified as a Potentially Explosive Chemical (PEC).

Do NOT:

- Do NOT dispose of in standard organic waste streams.[1]
- Do NOT allow the material to dry out completely if it is currently in solution.
- Do NOT use metal spatulas or ground glass joints (friction hazard).
- Do NOT autoclave.

DO:

- DO Phlegmatize (desensitization by wetting) immediately.
- DO Segregate as RCRA Characteristic Waste (D003 - Reactive).
- DO Contact your facility's EHS (Environmental Health & Safety) officer prior to movement.[2]

## Hazard Characterization & Risk Assessment

To safely dispose of this compound, one must understand the "Why" behind the strict protocols. The risk profile is derived from its structural components.

### Structural Hazard Analysis

Component	Function	Hazard Mechanism
Nitropyrazole Core	Energetic Backbone	Explosophore: The nitro group ( ) on the nitrogen-rich pyrazole ring provides both the fuel (carbon/hydrogen) and oxidizer (oxygen) necessary for rapid, self-sustained decomposition. Nitropyrazoles are precursors to insensitive high explosives (IHEs) but can be shock-sensitive in pure forms.
Cyclohexan-1-ol	Substituent	Sensitizer/Stabilizer: While the alkyl ring generally lowers density and sensitivity compared to pure nitropyrazoles, the hydroxyl group ( ) allows for hydrogen bonding. Critical Risk: If the compound crystallizes from a solution, it may form large, strained crystals that are significantly more shock-sensitive than the amorphous solid.

## Regulatory Classification (RCRA)

Under the US EPA Resource Conservation and Recovery Act (RCRA), this material must be designated as a hazardous waste.

- Primary Code:D003 (Reactive).

- Justification: Possesses explosive properties; capable of detonation or explosive reaction if subjected to a strong initiating source or if heated under confinement (40 CFR § 261.23).
- Secondary Code:D001 (Ignitable) (If disposed of in a flammable solvent).

## Pre-Disposal Stabilization (Phlegmatization)

The most critical step in the disposal of energetics is phlegmatization—the addition of a diluent to reduce sensitivity to friction, impact, and heat. Never dispose of this material as a dry solid.

### Solvent Selection

You must select a solvent that dissolves the compound (to prevent crystallization) but has a high flash point to reduce fire risk during transport.

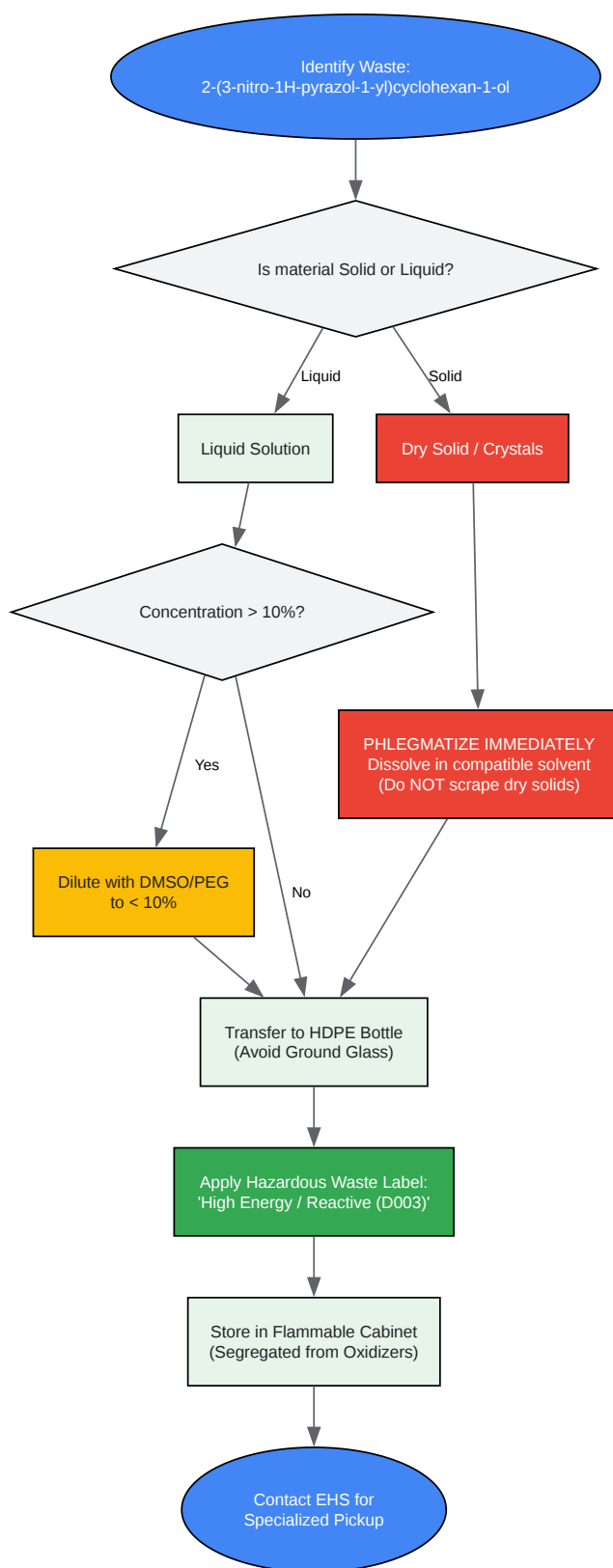
- Preferred Diluent:Dimethyl Sulfoxide (DMSO) or Polyethylene Glycol (PEG-400).
  - Why: High boiling points, excellent solubility for polar organics, and low volatility.
- Alternative: Ethanol/Water (70:30).
  - Note: Only use if the compound is confirmed soluble. If it precipitates, it creates a friction hazard.

### Stabilization Protocol

- Tare a high-density polyethylene (HDPE) waste container (conductive plastic is preferred).
- Dissolve the **2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol** in the chosen diluent. Aim for a concentration < 10% wt/wt.
- Rinse the original vessel 3 times with the diluent and add rinsate to the waste container.
- verify no solid crystals remain.

## Packaging & Labeling Workflow

The following workflow details the decision logic for safely packaging the waste for removal by a licensed hazardous waste contractor.



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Figure 1: Decision logic for the safe stabilization and packaging of nitropyrazole derivatives.

## Waste Segregation & Storage[1][3][4][5]

Improper storage of the waste container prior to pickup is a common failure point.

### Compatibility Matrix

Incompatible Class	Reaction Risk	Action
Strong Oxidizers (e.g., Nitric Acid, Peroxides)	Hypergolic ignition; detonation.	SEGREGATE: Store in separate secondary containment.
Strong Bases (e.g., NaOH, KOH)	Can deprotonate the pyrazole ring (if NH present) or degrade the molecule exothermically.	SEGREGATE: Keep pH neutral.
Reducing Agents (e.g., Hydrides)	Reduction of nitro groups is highly exothermic.	SEGREGATE.

### Physical Storage Requirements

- Container: Use HDPE (High-Density Polyethylene) or Teflon-lined containers. Avoid glass bottles with ground-glass stoppers, as friction in the threads can initiate dried energetic residue.
- Headspace: Leave at least 10-15% headspace in the bottle to accommodate thermal expansion.
- Secondary Containment: Place the waste bottle inside a polyethylene tray to capture leaks.

### Emergency Procedures (Spill Response)

In the event of a spill of **2-(3-nitro-1H-pyrazol-1-yl)cyclohexan-1-ol**:

- Evacuate: Clear the immediate area (15 ft radius).
- Do Not Wipe Dry: Do not attempt to wipe up dry powder with a paper towel (static/friction risk).
- Wet Method:

- Gently mist the spill area with a compatible solvent (Ethanol/Water) to desensitize.
- Place solvent-soaked pads over the spill.
- Notification: Contact EHS immediately. This is not a standard "organic spill."

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version.[3][4] National Academies Press. [\[Link\]](#)
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- Chavez, D. E., et al. (2016). Synthesis of High-Density Insensitive Energetic Materials.[5] Accounts of Chemical Research. (Contextual grounding for nitropyrazole sensitivity). [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. OSHA.gov. [\[Link\]](#)

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